

"Ethyl 2-amino-3-methylbenzoate" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-amino-3-methylbenzoate

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Ethyl 2-amino-3-methylbenzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Ethyl 2-amino-3-methylbenzoate**. The information is intended to support research and development activities in the fields of medicinal chemistry, organic synthesis, and drug discovery.

Core Chemical Properties and Structure

Ethyl 2-amino-3-methylbenzoate is an aromatic ester with the molecular formula $C_{10}H_{13}NO_2$ and a molecular weight of 179.22 g/mol ^[1]. Its chemical structure consists of a benzene ring substituted with an ethyl ester group, an amino group, and a methyl group at positions 1, 2, and 3, respectively.

Structure:

- IUPAC Name: **Ethyl 2-amino-3-methylbenzoate**
- CAS Number: 64818-79-7^[1]
- Molecular Formula: $C_{10}H_{13}NO_2$ ^[1]

- SMILES: CCOC(=O)c1cccc(C)c1N

A summary of the key quantitative chemical properties of **Ethyl 2-amino-3-methylbenzoate** and its related isomers is presented in the table below for comparative analysis. It is important to note the distinction between the different positional isomers.

Property	Ethyl 2-amino-3-methylbenzoate	Ethyl 3-amino-2-methylbenzoate	Notes
Molecular Weight (g/mol)	179.22[1]	179.22[2]	
Melting Point (°C)	62 (Predicted)	Not Available	
Boiling Point (°C)	286.1 ± 20.0 (Predicted)	150 @ 5.3 mmHg	
pKa	2.06 ± 0.10 (Predicted)	Not Available	Predicted for the conjugate acid.
Specific Gravity	Not Available	1.11	
Refractive Index	Not Available	1.56	

Synthesis of Ethyl 2-amino-3-methylbenzoate

A common and effective method for the synthesis of **Ethyl 2-amino-3-methylbenzoate** is through the Fischer esterification of 2-amino-3-methylbenzoic acid with ethanol in the presence of a strong acid catalyst, such as sulfuric acid. This reaction is reversible and is typically driven to completion by using an excess of the alcohol or by removing water as it is formed.

Experimental Protocol: Fischer Esterification

Materials:

- 2-amino-3-methylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid

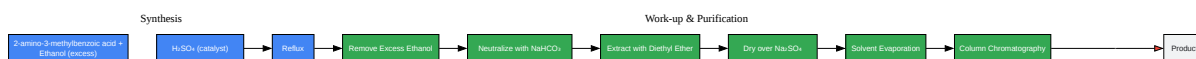
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-amino-3-methylbenzoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol using a rotary evaporator.
- **Neutralization:** Dissolve the residue in diethyl ether and transfer it to a separatory funnel. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- **Drying and Evaporation:** Separate the organic layer, dry it over anhydrous sodium sulfate, and then remove the solvent by rotary evaporation to yield the crude **Ethyl 2-amino-3-methylbenzoate**.

- Purification: The crude product can be further purified by column chromatography on silica gel.

The following diagram illustrates the general workflow for the synthesis and purification of **Ethyl 2-amino-3-methylbenzoate**.



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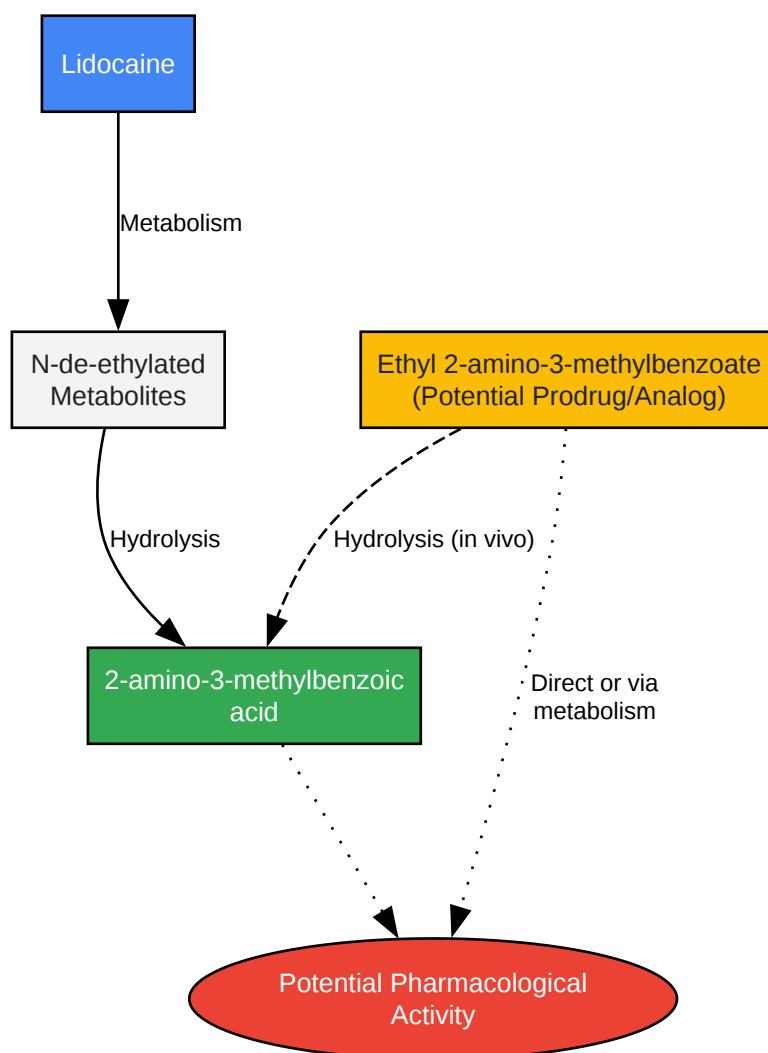
Caption: Synthesis and purification workflow for **Ethyl 2-amino-3-methylbenzoate**.

Biological Context

While direct studies on the biological activity of **Ethyl 2-amino-3-methylbenzoate** are limited, its corresponding carboxylic acid, 2-amino-3-methylbenzoic acid, is a known metabolite of the local anesthetic lidocaine. This suggests that **Ethyl 2-amino-3-methylbenzoate** could potentially serve as a prodrug or exhibit related pharmacological activities. The ester moiety could enhance its lipophilicity, potentially affecting its absorption, distribution, metabolism, and excretion (ADME) profile compared to the parent carboxylic acid.

The metabolic pathway of lidocaine involves N-de-ethylation followed by hydrolysis of the amide bond, which can ultimately lead to the formation of various metabolites, including aminobenzoic acid derivatives.

The logical relationship for the potential metabolic relevance of **Ethyl 2-amino-3-methylbenzoate** is depicted below.



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Caption: Potential metabolic relationship of **Ethyl 2-amino-3-methylbenzoate** to lidocaine.

Further research is warranted to explore the pharmacological profile of **Ethyl 2-amino-3-methylbenzoate** and its potential applications in drug development, possibly as an analog or prodrug of compounds with anesthetic or related activities.

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References

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- 2. Ethyl 3-Amino-2-methylbenzoate | C₁₀H₁₃NO₂ | CID 4313471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethyl 2-amino-3-methylbenzoate" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342653#ethyl-2-amino-3-methylbenzoate-chemical-properties-and-structure]

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